

Essential Safety and Logistical Information for Handling JNJ-1930942

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Compound of Interest

Compound Name: JNJ-1930942

Cat. No.: B608207

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical guidance for the handling and disposal of **JNJ-1930942**, a selective $\alpha 7$ nicotinic acetylcholine receptor (nAChR) positive allosteric modulator. Given the absence of a publicly available, specific Safety Data Sheet (SDS), this guide is based on best practices for handling potent, powdered neuroactive research compounds. All procedures should be conducted in conjunction with a thorough, institution-specific risk assessment.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is paramount to minimize exposure risk, particularly when handling the powdered form of the compound due to the potential for aerosolization.

Table 1: Recommended Personal Protective Equipment for Handling **JNJ-1930942**

Activity	Recommended PPE	Rationale
Weighing and Dispensing (Powder)	- Full-face powered air-purifying respirator (PAPR) or a properly fitted N95 or higher-level respirator within a chemical fume hood.- Disposable, solid-front lab coat with tight-fitting cuffs.- Double-gloving with chemical-resistant gloves (e.g., nitrile).- Disposable sleeves.- Safety glasses or goggles (if not using a full-face respirator).	High risk of aerosolization and inhalation of the potent powder. Full respiratory and skin protection is essential.[1]
Solution Preparation	- Chemical fume hood or other ventilated enclosure.- Lab coat.- Safety glasses with side shields or chemical splash goggles.- Single pair of chemical-resistant gloves (e.g., nitrile).	Reduced risk of aerosolization compared to handling powders, but the potential for splashes and spills remains.[1]
In Vitro / In Vivo Dosing	- Lab coat.- Safety glasses.- Appropriate chemical-resistant gloves.	Focus on preventing skin and eye contact with the compound in solution.
General Laboratory Operations	- Lab coat.- Safety glasses.- Chemical-resistant gloves.	Standard laboratory practice to protect against incidental contact.[2][3]

Experimental Protocols

General Protocol for Preparation of a Stock Solution

- Preparation: Before handling the compound, ensure the chemical fume hood is certified and functioning correctly. Don all required PPE as specified in Table 1 for "Solution Preparation."

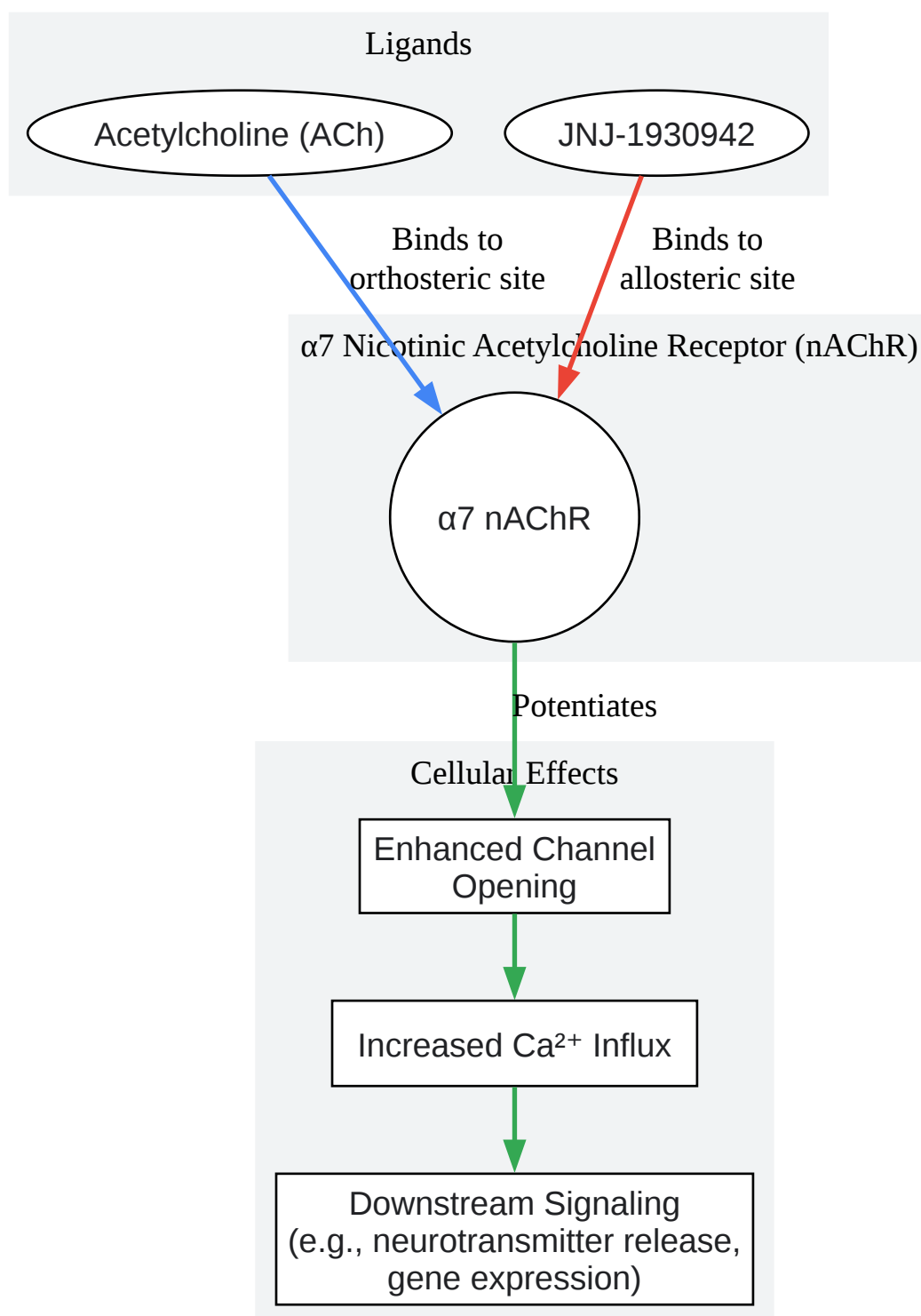
- Weighing: Accurately weigh the desired amount of **JNJ-1930942** powder in a tared, disposable weigh boat or directly into the storage vial within the chemical fume hood.
- Solubilization: Add the appropriate solvent (e.g., DMSO, ethanol) to the vial containing the weighed powder. Cap the vial securely.
- Dissolution: Gently vortex or sonicate the vial until the compound is completely dissolved.
- Storage: Store the stock solution in a clearly labeled, sealed container at the recommended temperature, protected from light.[4]
- Waste Disposal: Dispose of all contaminated materials (e.g., weigh boat, pipette tips, gloves) in a designated hazardous waste container.

Operational and Disposal Plans

A systematic approach to handling and disposal is critical to ensure safety and regulatory compliance.

Handling Workflow





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